

# Mass Spectrometry Analysis of 1-(Piperidin-4-ylcarbonyl)azepane: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(Piperidin-4-ylcarbonyl)azepane

Cat. No.: B1351090

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the anticipated mass spectrometry analysis of **1-(Piperidin-4-ylcarbonyl)azepane**, a heterocyclic compound with potential applications in medicinal chemistry and drug development.<sup>[1]</sup> Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this document outlines the predicted fragmentation patterns and provides generalized experimental protocols based on the analysis of structurally similar molecules.<sup>[2]</sup>

## Predicted Mass Spectrometry Data

The mass spectrometric analysis of **1-(Piperidin-4-ylcarbonyl)azepane** (chemical formula:  $C_{12}H_{22}N_2O$ ) is expected to yield a molecular ion and several characteristic fragment ions. The molecular weight of this compound provides the basis for identifying the parent ion in a mass spectrum.

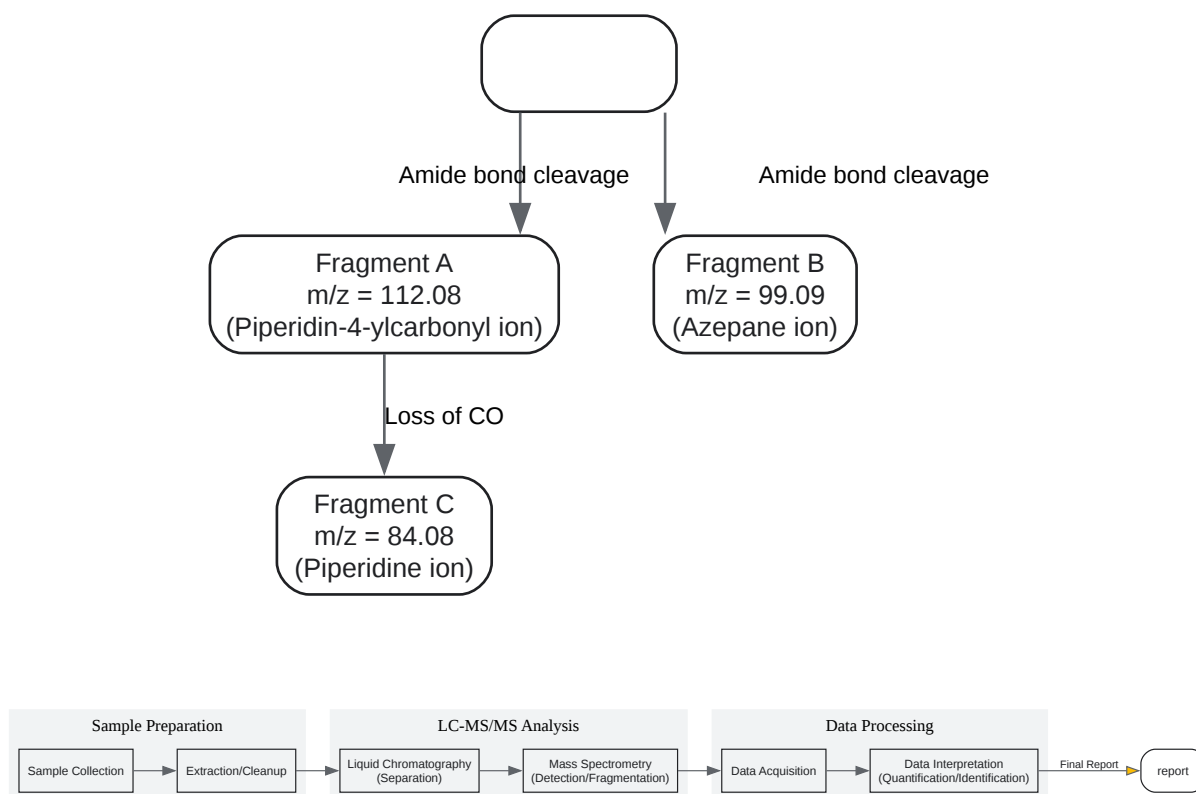
Table 1: Predicted Mass-to-Charge Ratios (m/z) of Parent and Major Fragment Ions

Ion	Predicted m/z	Description
[M+H] <sup>+</sup>	211.18	Protonated parent molecule
Fragment A	112.08	Resulting from the cleavage of the amide bond (Piperidin-4-ylcarbonyl moiety)
Fragment B	99.09	Azepane ring fragment
Fragment C	84.08	Piperidine ring fragment

Note: The predicted m/z values are based on theoretical fragmentation and may vary slightly in experimental conditions.

## Proposed Fragmentation Pathway

The fragmentation of **1-(Piperidin-4-ylcarbonyl)azepane** under mass spectrometry conditions, such as electrospray ionization (ESI), is likely to involve the cleavage of the amide bond, which is a common and energetically favorable fragmentation pathway for molecules containing this functional group.<sup>[2]</sup> The piperidine and azepane rings may also undergo fragmentation.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy 1-(Piperidin-4-ylcarbonyl)azepane | 86542-89-4 [smolecule.com]
- 2. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Mass Spectrometry Analysis of 1-(Piperidin-4-ylcarbonyl)azepane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1351090#mass-spectrometry-analysis-of-1-piperidin-4-ylcarbonyl-azepane>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)